

Application Note: Protocol for Evaluating 25-Aminocholesterol in a Yeast Model System

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Compound of Interest

Compound Name: 25-Aminocholesterol

Cat. No.: B1195740

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Audience: Researchers, scientists, and drug development professionals.

Introduction

25-aminocholesterol is a synthetic aminosterol, a class of compounds that has garnered interest for its potential antimicrobial properties. Aminosterols are known to interact with cell membranes and can disrupt their integrity and function. In fungi, the primary sterol is ergosterol, which is essential for maintaining membrane fluidity and the function of membrane-bound proteins. The ergosterol biosynthesis pathway is a well-established target for antifungal drugs. This application note provides a comprehensive set of protocols for evaluating the effects of **25-aminocholesterol** in the model organism *Saccharomyces cerevisiae*. The described assays will enable researchers to assess the compound's cytotoxicity, its impact on the ergosterol biosynthesis pathway, its potential to induce oxidative stress, and its effects on plasma membrane integrity. The yeast model system offers a powerful and genetically tractable platform for elucidating the mechanism of action of novel antifungal agents like **25-aminocholesterol**.

Experimental Protocols

Preparation of 25-Aminocholesterol Stock Solution

This protocol describes the preparation of a stock solution of **25-aminocholesterol** suitable for use in yeast cell culture.

Materials:

- **25-aminocholesterol** powder
- Dimethyl sulfoxide (DMSO), sterile
- Microcentrifuge tubes, sterile

Procedure:

- In a sterile microcentrifuge tube, weigh out the desired amount of **25-aminocholesterol** powder.
- Add the appropriate volume of sterile DMSO to achieve a final concentration of 10 mg/mL.
- Vortex thoroughly until the compound is completely dissolved.
- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Yeast Strains and Culture Conditions

This protocol details the standard culture conditions for *Saccharomyces cerevisiae*.

Materials:

- *Saccharomyces cerevisiae* strain (e.g., BY4741)
- Yeast Peptone Dextrose (YPD) medium
- Sterile flasks
- Incubator with shaking capabilities

Procedure:

- Prepare YPD medium (1% yeast extract, 2% peptone, 2% dextrose).
- Inoculate a single colony of *S. cerevisiae* into 5 mL of YPD medium in a sterile culture tube.
- Incubate overnight at 30°C with shaking (200 rpm).

- The following day, dilute the overnight culture into a fresh flask of YPD to an optical density at 600 nm (OD₆₀₀) of 0.1.
- Incubate at 30°C with shaking to the desired growth phase (typically mid-log phase, OD₆₀₀ of 0.6-0.8) for use in subsequent assays.

Cytotoxicity Assays

This protocol determines the lowest concentration of **25-aminocholesterol** that inhibits the visible growth of *S. cerevisiae*.

Materials:

- Mid-log phase yeast culture
- YPD medium
- **25-aminocholesterol** stock solution (10 mg/mL)
- 96-well microtiter plate
- Plate reader

Procedure:

- In a 96-well plate, add 100 µL of YPD to each well.
- Add 100 µL of the **25-aminocholesterol** stock solution to the first well and perform a 2-fold serial dilution across the plate.
- Prepare a yeast inoculum by diluting the mid-log phase culture to a final concentration of 5 x 10⁵ cells/mL in YPD.
- Add 100 µL of the yeast inoculum to each well.
- Include a positive control (no drug) and a negative control (no yeast).
- Incubate the plate at 30°C for 24-48 hours.

- Determine the MIC as the lowest concentration of **25-aminocholesterol** at which no visible growth is observed.

This qualitative assay provides a visual representation of yeast viability in the presence of **25-aminocholesterol**.

Materials:

- Mid-log phase yeast culture
- YPD agar plates
- **25-aminocholesterol** stock solution
- 96-well plate for serial dilutions

Procedure:

- Adjust the mid-log phase yeast culture to an OD₆₀₀ of 1.0.
- In a 96-well plate, perform 10-fold serial dilutions of the yeast culture.
- Prepare YPD agar plates containing various concentrations of **25-aminocholesterol** (and a DMSO control plate).
- Spot 5 µL of each yeast dilution onto the plates.
- Allow the spots to dry and incubate the plates at 30°C for 2-3 days.
- Document the growth by imaging the plates.

Ergosterol Quantification by HPLC

This protocol describes the extraction and quantification of ergosterol from yeast cells.

Materials:

- Yeast culture treated with **25-aminocholesterol**

- Alcoholic potassium hydroxide (25% KOH in ethanol)
- n-Heptane
- Sterile water
- HPLC system with a C18 column and UV detector

Procedure:

- Harvest yeast cells by centrifugation.
- Wash the cell pellet with sterile water.
- Add 1 mL of alcoholic potassium hydroxide to the pellet and vortex.
- Incubate at 85°C for 1 hour for saponification.
- Allow the samples to cool to room temperature.
- Add 1 mL of sterile water and 3 mL of n-heptane, and vortex for 3 minutes.
- Centrifuge to separate the phases and collect the upper n-heptane layer.
- Evaporate the n-heptane and resuspend the sterol extract in methanol.
- Analyze the sample by HPLC, monitoring for ergosterol at 282 nm.

Oxidative Stress Assay (ROS Detection)

This protocol measures the intracellular accumulation of reactive oxygen species (ROS) using the fluorescent probe H₂DCFDA.

Materials:

- Yeast culture treated with **25-amincholesterol**
- 2',7'-dichlorodihydrofluorescein diacetate (H₂DCFDA)

- Phosphate-buffered saline (PBS)
- Fluorescence microscope or plate reader

Procedure:

- Harvest and wash the yeast cells with PBS.
- Resuspend the cells in PBS containing 10 μ M H₂DCFDA.
- Incubate in the dark at 30°C for 30 minutes.
- Wash the cells with PBS to remove excess probe.
- Resuspend in PBS and measure the fluorescence (excitation ~488 nm, emission ~525 nm).

Plasma Membrane Integrity Assay

This protocol assesses plasma membrane integrity using propidium iodide (PI), a fluorescent dye that only enters cells with compromised membranes.

Materials:

- Yeast culture treated with **25-amincholesterol**
- Propidium iodide (PI) solution
- PBS
- Flow cytometer or fluorescence microscope

Procedure:

- Harvest and wash the yeast cells with PBS.
- Resuspend the cells in PBS.
- Add PI to a final concentration of 2 μ g/mL.

- Incubate in the dark for 15 minutes.
- Analyze the cells by flow cytometry or fluorescence microscopy (excitation ~535 nm, emission ~617 nm).

Data Presentation

Table 1: Cytotoxicity of **25-Amincholesterol** against *S. cerevisiae*

Compound	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)
25-Amincholesterol	8	16
Amphotericin B (Control)	1	2

Exemplary data based on typical results for aminosterols.

Table 2: Effect of **25-Amincholesterol** on Ergosterol Levels

Treatment	Ergosterol Content (% of Control)
DMSO (Control)	100 ± 5.2
25-Amincholesterol (4 µg/mL)	65 ± 4.8
25-Amincholesterol (8 µg/mL)	32 ± 3.9

Exemplary data illustrating a dose-dependent decrease.

Table 3: Induction of Oxidative Stress by **25-Amincholesterol**

Treatment	Relative Fluorescence Units (RFU)
DMSO (Control)	100 ± 8
25-Amincholesterol (8 µg/mL)	250 ± 15
H ₂ O ₂ (Positive Control)	400 ± 20

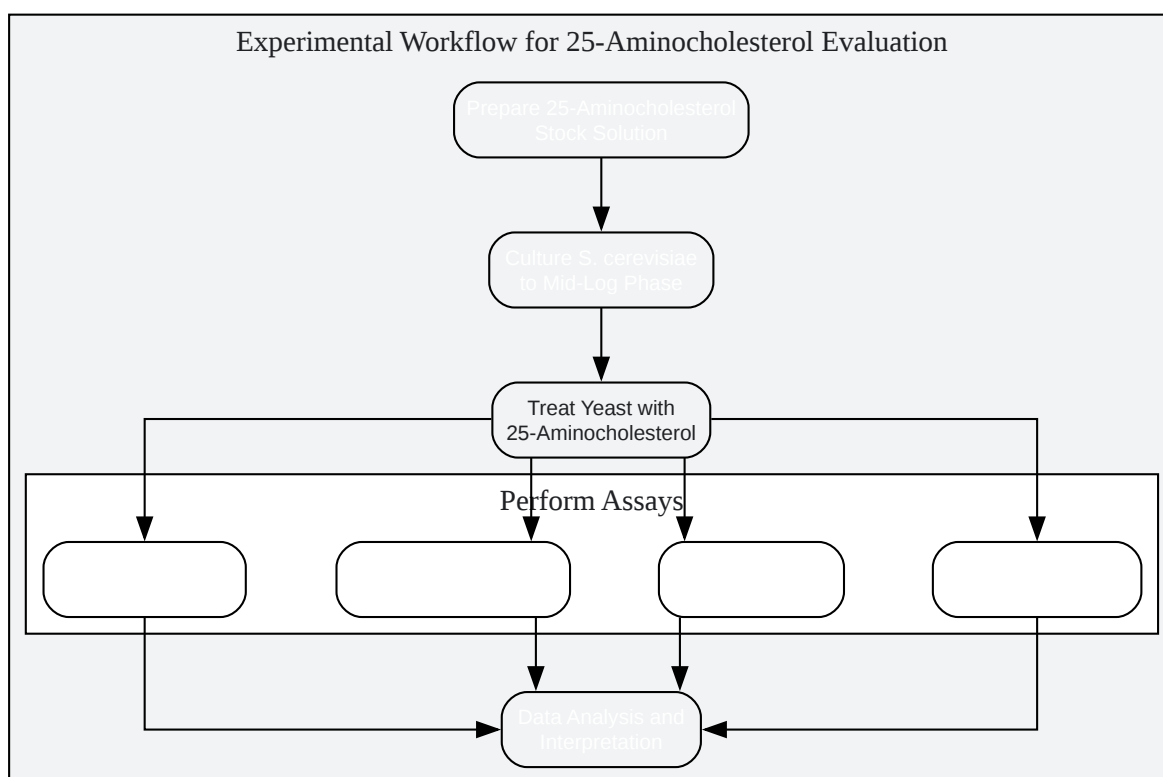
Exemplary data from an H₂DCFDA assay.

Table 4: Impact of **25-Aminocholesterol** on Plasma Membrane Integrity

Treatment	% PI-Positive Cells
DMSO (Control)	2 ± 0.5
25-Aminocholesterol (8 µg/mL)	45 ± 3.7
Heat-Killed (Positive Control)	98 ± 1.2

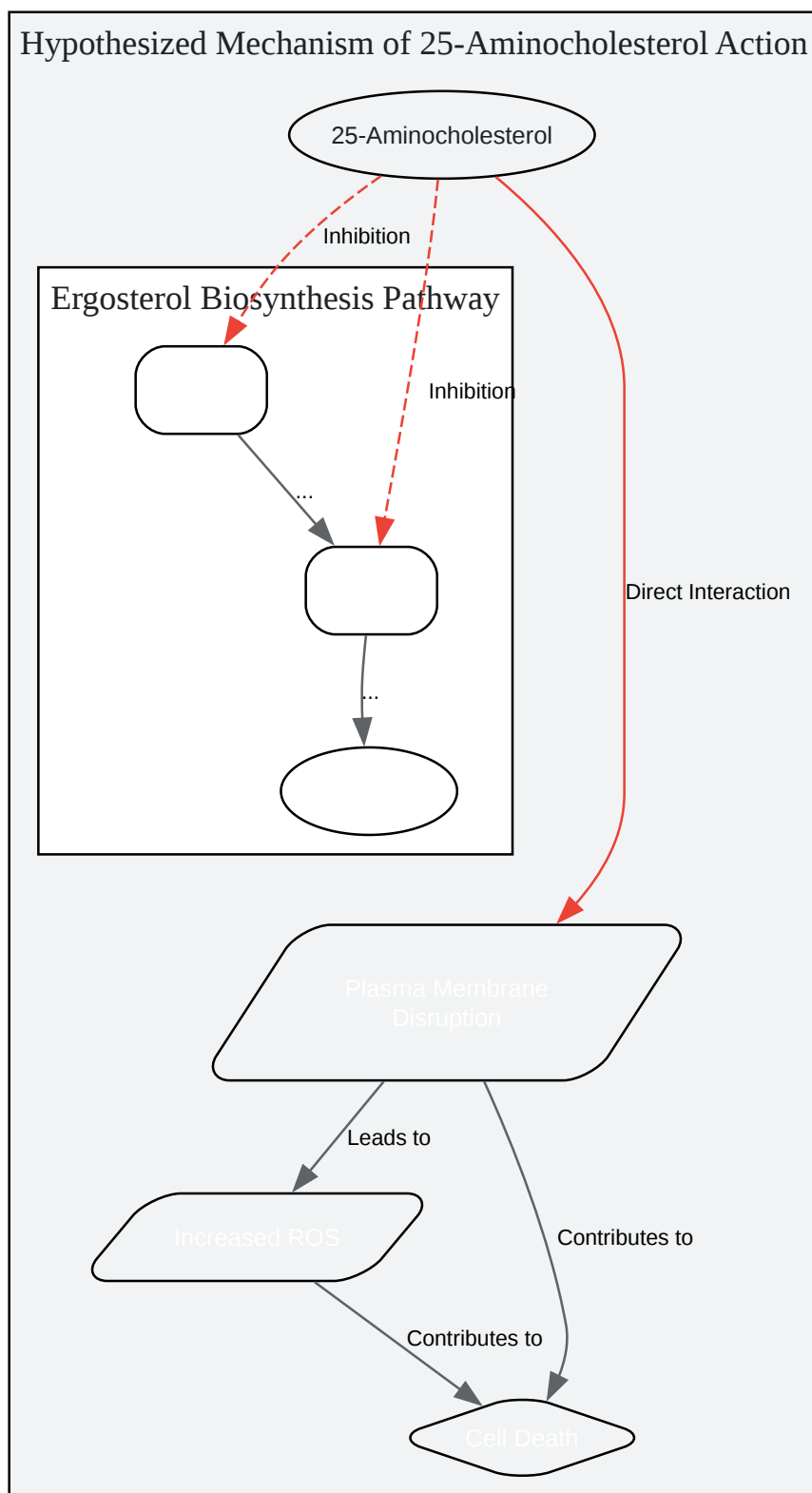
Exemplary data from a propidium iodide staining assay.

Mandatory Visualization



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Caption: Workflow for evaluating **25-aminocholesterol** in yeast.



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Caption: Hypothesized mechanism of **25-aminocholesterol** in yeast.

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